

Application Notes and Protocols: BI-4924

Solubility and Handling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BI-4924
Cat. No.: B15614151

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling and use of **BI-4924**, a potent and selective inhibitor of phosphoglycerate dehydrogenase (PHGDH). These guidelines are intended to ensure accurate and reproducible results in preclinical research and drug development settings.

Introduction to BI-4924

BI-4924 is a small molecule inhibitor that targets phosphoglycerate dehydrogenase (PHGDH), the rate-limiting enzyme in the de novo serine biosynthesis pathway.^{[1][2]} By inhibiting PHGDH, **BI-4924** effectively blocks the conversion of 3-phosphoglycerate to 3-phosphohydroxypyruvate, a critical step in the production of serine.^{[1][2]} This pathway is often upregulated in certain cancers, making **BI-4924** a valuable tool for studying cancer metabolism and developing novel therapeutic strategies.

Data Presentation: Solubility of BI-4924

The solubility of **BI-4924** has been determined in dimethyl sulfoxide (DMSO) and in an aqueous solution at neutral pH. The following table summarizes the available quantitative data.

Information on the solubility of **BI-4924** in other common organic solvents such as ethanol, methanol, or acetone is not readily available in the reviewed literature.

Solvent/System	Solubility	Molar Concentration (approx.)	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL[3]	200.26 mM[3]	Sonication is recommended to aid dissolution.[3]
Aqueous Solution (pH 7)	59 µg/mL[1][2]	0.118 mM	BI-4924 exhibits limited solubility in aqueous solutions.
In Vivo Formulation	4 mg/mL	8.01 mM	In a vehicle of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline. Sonication is recommended.[3]

Molecular Weight of **BI-4924**: 499.4 g/mol

Experimental Protocols

Protocol 1: Preparation of a 100 mM BI-4924 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **BI-4924** in DMSO, suitable for long-term storage and subsequent dilution for various in vitro assays.

Materials:

- **BI-4924** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials

- Analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- **Equilibrate Reagents:** Allow the **BI-4924** powder and DMSO to reach room temperature before use.
- **Weighing BI-4924:** In a fume hood, carefully weigh out the desired amount of **BI-4924** powder using an analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 49.94 mg of **BI-4924**.
- **Dissolution:**
 - Transfer the weighed **BI-4924** powder into a sterile amber microcentrifuge tube.
 - Add the calculated volume of anhydrous, sterile DMSO. For the example above, add 1 mL of DMSO.
- **Mixing:**
 - Tightly cap the tube and vortex the solution for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.
- **Visual Inspection:** Visually inspect the solution to ensure that the **BI-4924** is completely dissolved and the solution is clear and free of any particulate matter.
- **Aliquoting and Storage:**
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage. When stored at -20°C, the solution should be used within one year.[4]

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the **BI-4924** DMSO stock solution to prepare working solutions for cell-based assays or other in vitro experiments. It is crucial to minimize the final concentration of DMSO in the assay to avoid solvent-induced toxicity.

Materials:

- 100 mM **BI-4924** stock solution in DMSO
- Sterile cell culture medium or appropriate assay buffer
- Sterile microcentrifuge tubes
- Calibrated pipettes

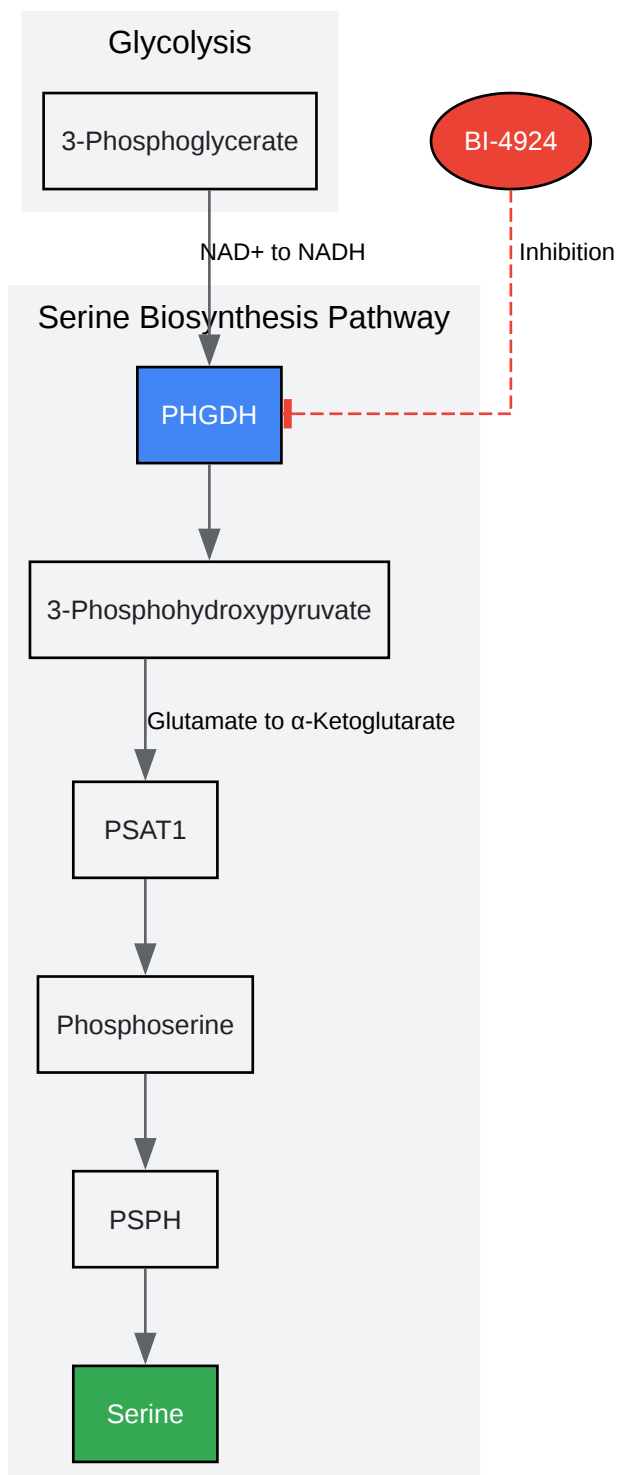
Procedure:

- Thaw Stock Solution: Thaw an aliquot of the 100 mM **BI-4924** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To improve accuracy, it is often beneficial to perform an intermediate dilution. For example, prepare a 10 mM intermediate stock by diluting the 100 mM stock 1:10 in sterile DMSO.
- Final Dilution:
 - Determine the final desired concentration of **BI-4924** in your assay.
 - Calculate the volume of the stock or intermediate solution needed to achieve this final concentration.
 - Important: Add the **BI-4924** stock solution to the cell culture medium or assay buffer, not the other way around, to facilitate rapid mixing and prevent precipitation. Gently mix by pipetting or inverting the tube.

- Ensure the final concentration of DMSO in the assay is kept low, typically below 0.5%, to minimize cytotoxicity. A vehicle control (medium or buffer with the same final concentration of DMSO) should always be included in the experiment.
- Use Immediately: It is recommended to use the freshly prepared working solution immediately for your experiments.

Mandatory Visualizations

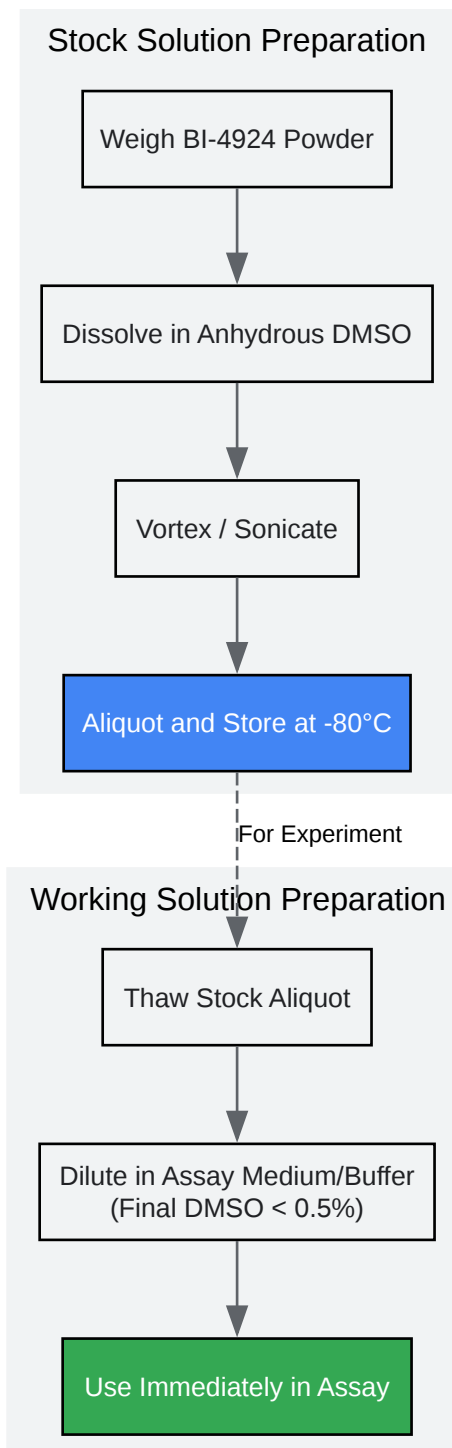
Serine Biosynthesis Pathway and BI-4924 Inhibition



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Caption: Inhibition of PHGDH by **BI-4924** in the serine biosynthesis pathway.

Experimental Workflow for BI-4924 Solution Preparation



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Caption: Workflow for preparing **BI-4924** stock and working solutions.

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